

Technical Support Center: Tonazocine (Piperacillin/Tazobactam) Stability in Aqueous Solutions

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Compound of Interest

Compound Name: Tonazocine

Cat. No.: B1217368

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Disclaimer: Information for "**Tonazocine**" was not readily available. The following stability data and troubleshooting guide are based on "Tazocin," a combination drug product containing piperacillin and tazobactam. It is highly probable that "**Tonazocine**" refers to this combination.

This technical support center provides guidance for researchers, scientists, and drug development professionals on the stability of piperacillin/tazobactam in aqueous solutions.

Frequently Asked Questions (FAQs)

Q1: What are the primary factors that influence the stability of piperacillin/tazobactam in aqueous solutions?

A1: The stability of piperacillin/tazobactam solutions is primarily affected by temperature, pH, the type of diluent used, exposure to light, and the container material.^{[1][2][3]} β -lactam antibiotics like piperacillin are generally most stable between pH 6 and 7.^[3]

Q2: What are the recommended storage conditions for reconstituted piperacillin/tazobactam solutions?

A2: For optimal stability, reconstituted solutions should be stored at refrigerated temperatures (2-8°C) and protected from light.^{[1][2][3][4][5][6]} For example, solutions stored in PVC bags at 5°C and protected from light have been shown to be chemically stable for up to 28 days.^{[1][4][5][6]} Stability at room temperature (23-25°C) is significantly shorter.^{[1][2][7]}

Q3: Which diluents are recommended for reconstituting piperacillin/tazobactam?

A3: Piperacillin/tazobactam can be reconstituted with 5% dextrose in water (D5W) or 0.9% sodium chloride (normal saline, NS).^{[1][4][6]} The use of a citrate-buffered saline has been shown to significantly improve the stability of piperacillin/tazobactam solutions.^{[3][8]}

Q4: How does the container type affect the stability of piperacillin/tazobactam solutions?

A4: The type of container can influence stability. Studies have shown that piperacillin/tazobactam is stable in both polyvinyl chloride (PVC) and non-PVC bags.^{[2][3]} However, the duration of stability can vary between the two. For instance, in one study, a buffered solution in non-PVC bags showed stability for up to 58 days at 7°C, which was longer than in PVC bags under similar conditions.^[2]

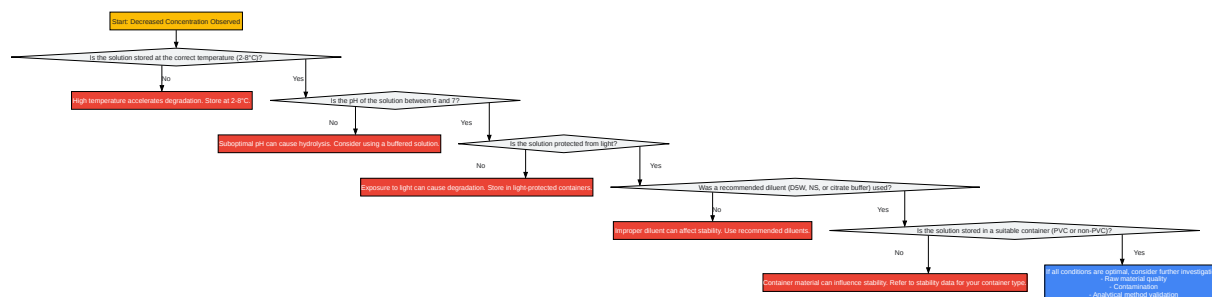
Q5: What are the known degradation pathways for piperacillin/tazobactam?

A5: The primary degradation pathway for piperacillin, a β -lactam antibiotic, is the hydrolysis of the β -lactam ring.^{[3][9]} This can be influenced by pH and the presence of metal ions.^[9] Forced degradation studies have shown that both piperacillin and tazobactam degrade under acidic, alkaline, and oxidative stress.^{[10][11][12]} Piperacillin appears to be more susceptible to degradation than tazobactam under certain conditions.^[11]

Troubleshooting Guide

Problem: I am observing a decrease in the concentration of piperacillin/tazobactam in my aqueous solution.

This troubleshooting guide will help you identify the potential causes for the instability of your piperacillin/tazobactam solution.



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Troubleshooting workflow for piperacillin/tazobactam instability.

Data on Stability of Piperacillin/Tazobactam in Aqueous Solutions

Table 1: Stability of Piperacillin/Tazobactam in PVC Bags[1][4][5][6]

Concentration (Piperacillin/Ta zobactam)	Diluent	Storage Temperature (°C)	Duration	Percent Remaining
22.5 mg/mL / 2.81 mg/mL	D5W	5 (protected from light)	28 days	> 95%
22.5 mg/mL / 2.81 mg/mL	NS	5 (protected from light)	28 days	> 95%
90 mg/mL / 11.25 mg/mL	D5W	5 (protected from light)	28 days	> 95%
90 mg/mL / 11.25 mg/mL	NS	5 (protected from light)	28 days	> 95%
22.5 mg/mL / 2.81 mg/mL	D5W/NS	23 (exposed to light)	72 hours (after 28 days at 5°C)	> 94%
90 mg/mL / 11.25 mg/mL	D5W/NS	23 (exposed to light)	72 hours (after 28 days at 5°C)	> 94%

Table 2: Stability of Piperacillin/Tazobactam in Different Containers and Conditions[2]

Concentration (Piperacillin/Tazobactam)	Diluent	Container	Storage Temperature (°C)	Duration
45 mg/mL / 5.625 mg/mL	0.9% NaCl	PVC	7	5 days
45 mg/mL / 5.625 mg/mL	0.9% NaCl	PVC	25	4 days
45 mg/mL / 5.625 mg/mL	0.9% NaCl	Non-PVC	7	17 days
45 mg/mL / 5.625 mg/mL	0.9% NaCl	Non-PVC	25	4 days
45 mg/mL / 5.625 mg/mL	Buffered NaCl	Non-PVC	7	58 days
45 mg/mL / 5.625 mg/mL	Buffered NaCl	Non-PVC	25	10 days

Experimental Protocols

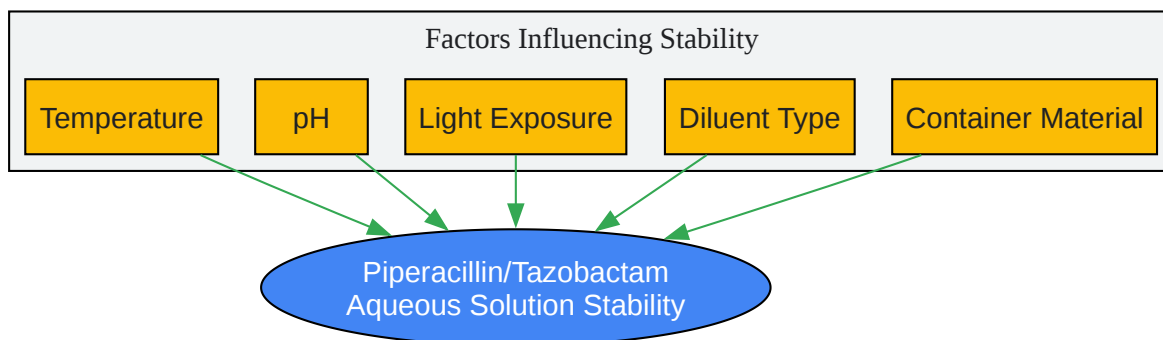
Protocol 1: Stability-Indicating High-Performance Liquid Chromatography (HPLC) Method

This protocol describes a typical stability-indicating HPLC method for the simultaneous determination of piperacillin and tazobactam.[\[10\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)

- Instrumentation: A standard HPLC system with a UV detector.
- Column: C18 column (e.g., 250 mm x 4.6 mm, 5 µm particle size).
- Mobile Phase: A mixture of an aqueous buffer (e.g., phosphate buffer) and an organic solvent (e.g., methanol or acetonitrile). The exact ratio can be optimized.
- Flow Rate: Typically around 1.0 mL/min.
- Detection Wavelength: UV detection at a wavelength where both compounds have adequate absorbance, for example, 220 nm or 231 nm.[\[14\]](#)[\[15\]](#)

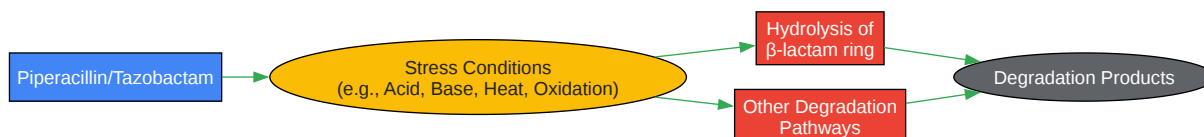
- Sample Preparation:
 - Reconstitute the piperacillin/tazobactam powder with a suitable diluent to a known concentration.
 - Further dilute the solution with the mobile phase to a concentration within the linear range of the instrument.
 - Filter the sample through a 0.45 μm filter before injection.
- Analysis:
 - Inject a known concentration of a reference standard to determine the retention times and to create a calibration curve.
 - Inject the prepared sample.
 - The concentration of piperacillin and tazobactam in the sample is determined by comparing the peak areas to the calibration curve.
 - The presence of additional peaks in the chromatogram indicates the formation of degradation products.

Visualizations



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Factors influencing piperacillin/tazobactam stability.



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Simplified degradation pathway of piperacillin/tazobactam.

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